

Pentyl Lithium: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Lithium, pentyl-*

Cat. No.: *B1589174*

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This technical guide provides a detailed overview of the fundamental physicochemical properties of pentyl lithium, a versatile and widely utilized organolithium reagent in organic synthesis. Its utility in forming carbon-carbon bonds makes it a critical tool in the synthesis of complex organic molecules, including active pharmaceutical ingredients. This document outlines its molecular formula, and precise molecular weight, and presents this information in a clear, tabular format for ease of reference.

Core Properties of Pentyl Lithium

Pentyl lithium is a powerful nucleophile and a strong base. Its chemical behavior is largely dictated by the covalent bond between the carbon atom of the pentyl group and the lithium atom. Several isomers of pentyl lithium exist, including n-pentyl lithium, sec-pentyllithium, and neopentyllithium. While their reactivity can differ due to steric hindrance, they share the same elemental composition.

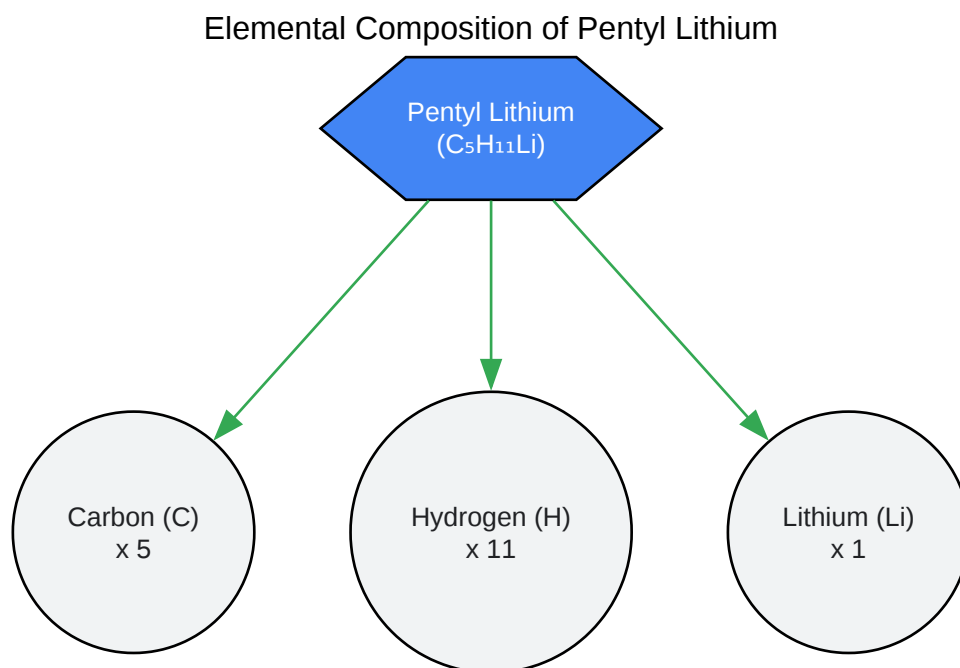
Quantitative Data Summary

The fundamental quantitative data for pentyl lithium is summarized in the table below. This information is crucial for stoichiometric calculations in chemical reactions and for the physical characterization of the compound.

Property	Value
Molecular Formula	C ₅ H ₁₁ Li [1] [2] [3] [4] [5] [6]
Molecular Weight	78.08 g/mol [1] [2] [3] [4]
Exact Mass	78.10207879 Da [1] [2]

Molecular Structure and Composition

The molecular formula C₅H₁₁Li indicates that each molecule of pentyl lithium is composed of five carbon atoms, eleven hydrogen atoms, and one lithium atom. The arrangement of these atoms gives rise to its various isomers.



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Caption: Elemental breakdown of Pentyl Lithium.

Experimental Protocols

Detailed experimental protocols for the use of pentyl lithium are highly dependent on the specific reaction being performed. However, general guidelines for handling organolithium reagents should always be strictly followed due to their pyrophoric nature.

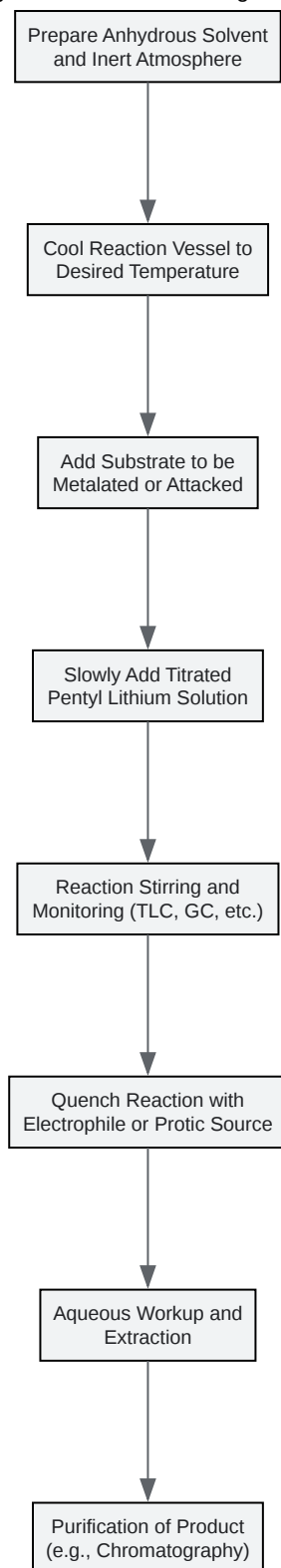
General Handling Procedures:

- **Inert Atmosphere:** All manipulations of pentyl lithium must be carried out under an inert atmosphere, such as dry argon or nitrogen, to prevent reaction with atmospheric oxygen and moisture. Schlenk lines or gloveboxes are standard equipment for these procedures.
- **Anhydrous Solvents:** Solvents used for reactions involving pentyl lithium must be rigorously dried and deoxygenated. Common solvents include ethers (e.g., diethyl ether, tetrahydrofuran) and hydrocarbons (e.g., hexanes, pentane).
- **Temperature Control:** Reactions are typically conducted at low temperatures (e.g., -78 °C, 0 °C) to control reactivity and minimize side reactions.
- **Titration:** The exact concentration of commercially available pentyl lithium solutions can vary. It is standard practice to titrate the solution prior to use to determine its precise molarity. A common method is the Gilman double titration or titration with a known amount of a suitable indicator like 1,10-phenanthroline.

Logical Workflow for Synthesis Application

The application of pentyl lithium in a synthetic workflow typically follows a logical progression from preparation to reaction and subsequent workup.

General Synthetic Workflow Using Pentyl Lithium



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Caption: A typical workflow for a chemical synthesis.

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